

An In-depth Technical Guide to 5-Nonanol: Chemical Structure and Properties

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Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and key reactions of **5-nonanol**. The information is intended to support research, development, and quality control activities involving this secondary alcohol.

Chemical Identity and Structure

5-Nonanol, a secondary alcohol, is characterized by a nine-carbon aliphatic chain with a hydroxyl group located at the fifth carbon position.^[1] This structure imparts both hydrophobic and hydrophilic characteristics to the molecule, influencing its solubility and reactivity.

Chemical Structure:

Table 1: Chemical Identifiers for **5-Nonanol**

Identifier	Value
IUPAC Name	nonan-5-ol ^[1]
Synonyms	Dibutylcarbinol, Nonanol-(5) ^{[2][3]}
CAS Number	623-93-8 ^[2]
Chemical Formula	C ₉ H ₂₀ O ^{[2][3]}
Molecular Weight	144.25 g/mol ^{[4][5]}
SMILES String	CCCC(O)CCCC ^[4]
InChI Key	FCBBRODPXVPZAH-UHFFFAOYSA-N ^[4]

Physicochemical Properties

The physical and chemical properties of **5-nonanol** are summarized below. These properties are crucial for its handling, application, and in the design of synthetic and analytical procedures.

Table 2: Physicochemical Properties of **5-Nonanol**

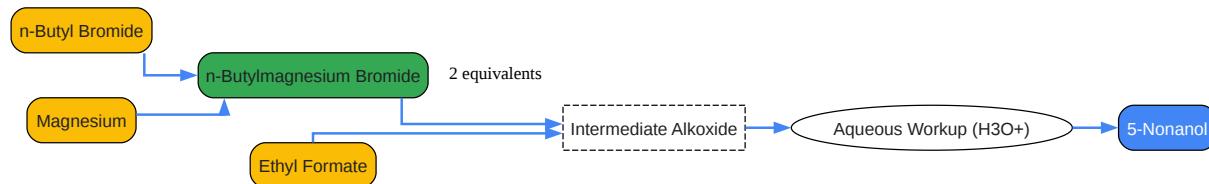
Property	Value	Reference
Appearance	Clear, colorless liquid	[6]
Boiling Point	195 °C (at 760 mmHg)	[7]
Melting Point	5 °C	[2]
Density	0.821 g/mL at 20 °C	[4][7]
Refractive Index	1.429 (at 20 °C)	[4]
Solubility in Water	461 mg/L at 15 °C	
Flash Point	77 °C (closed cup)	[4]

Synthesis of 5-Nonanol

5-Nonanol is commonly synthesized in the laboratory via a Grignard reaction. This method involves the reaction of an n-butylmagnesium halide with ethyl formate.

Grignard Synthesis Pathway

The synthesis proceeds by the nucleophilic addition of two equivalents of the Grignard reagent to the carbonyl carbon of the formate ester.



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Caption: Grignard synthesis of **5-Nonanol**.

Experimental Protocol: Grignard Synthesis of **5-Nonanol**

This protocol is adapted from established procedures for the synthesis of di-n-butylcarbinol.[\[8\]](#)

Materials:

- Magnesium turnings
- 1-Bromobutane (n-butyl bromide)
- Ethyl formate (pure)
- Anhydrous diethyl ether
- Concentrated sulfuric acid
- Anhydrous potassium carbonate or anhydrous calcium sulfate

- Iodine crystal (as initiator)

Procedure:

- Preparation of the Grignard Reagent:

- In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, mechanical stirrer, and a reflux condenser (protected by a calcium chloride tube), place magnesium turnings and a small crystal of iodine.
- Add a portion of anhydrous diethyl ether to cover the magnesium.
- Prepare a solution of 1-bromobutane in anhydrous diethyl ether and add it to the dropping funnel.
- Add a small amount of the 1-bromobutane solution to the flask to initiate the reaction. The reaction is indicated by the disappearance of the iodine color and gentle refluxing of the ether.
- Once the reaction has started, add the remaining 1-bromobutane solution dropwise at a rate that maintains a steady reflux.
- After the addition is complete, continue stirring until most of the magnesium has reacted.

- Reaction with Ethyl Formate:

- Cool the Grignard reagent solution in an ice bath.
- Prepare a solution of pure ethyl formate in anhydrous diethyl ether and add it to the dropping funnel.
- Add the ethyl formate solution dropwise to the stirred Grignard reagent at a rate that maintains gentle reflux.
- After the addition is complete, remove the ice bath and stir the mixture for an additional 10 minutes.

- Work-up and Purification:

- Slowly add water to the reaction mixture with vigorous stirring to decompose the excess Grignard reagent and the magnesium alkoxide complex.
- Add a cold, dilute solution of sulfuric acid to dissolve the precipitated magnesium salts.
- Transfer the mixture to a separatory funnel and separate the ethereal layer.
- Wash the ethereal layer with water, followed by a sodium bicarbonate solution, and finally with water again.
- Dry the ethereal solution over anhydrous potassium carbonate or anhydrous calcium sulfate.
- Filter the drying agent and remove the ether by distillation.
- Distill the crude **5-nonanol** under reduced pressure.

Key Chemical Reactions

As a secondary alcohol, **5-nonanol** undergoes typical reactions such as oxidation, dehydration, and esterification.

Oxidation to 5-Nonanone

5-Nonanol can be oxidized to the corresponding ketone, 5-nonanone, using common oxidizing agents such as chromic acid (H_2CrO_4) or pyridinium chlorochromate (PCC).^[6]

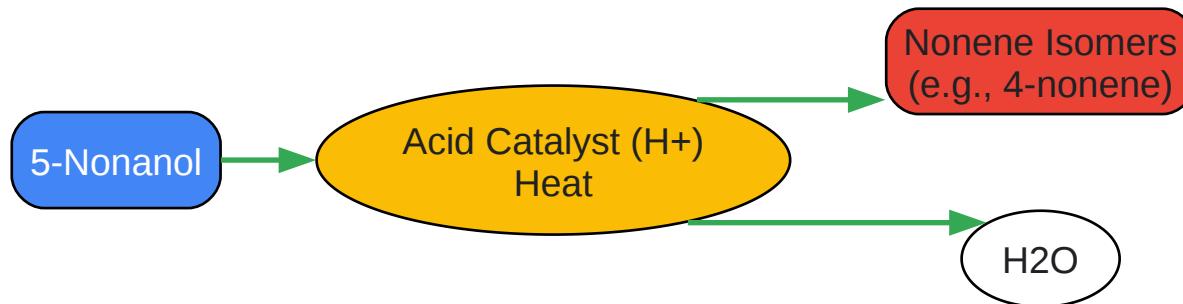


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Caption: Oxidation of **5-Nonanol** to 5-Nonanone.

Dehydration to Nonenes

Acid-catalyzed dehydration of **5-nonanol** yields a mixture of nonene isomers, primarily 4-nonene, through an E1 elimination mechanism.[9]



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Caption: Dehydration of **5-Nonanol**.

Fischer Esterification

5-Nonanol reacts with carboxylic acids in the presence of an acid catalyst to form esters. This reversible reaction is known as Fischer esterification.

Experimental Protocol: Fischer Esterification

This is a general procedure for the esterification of an alcohol.

Materials:

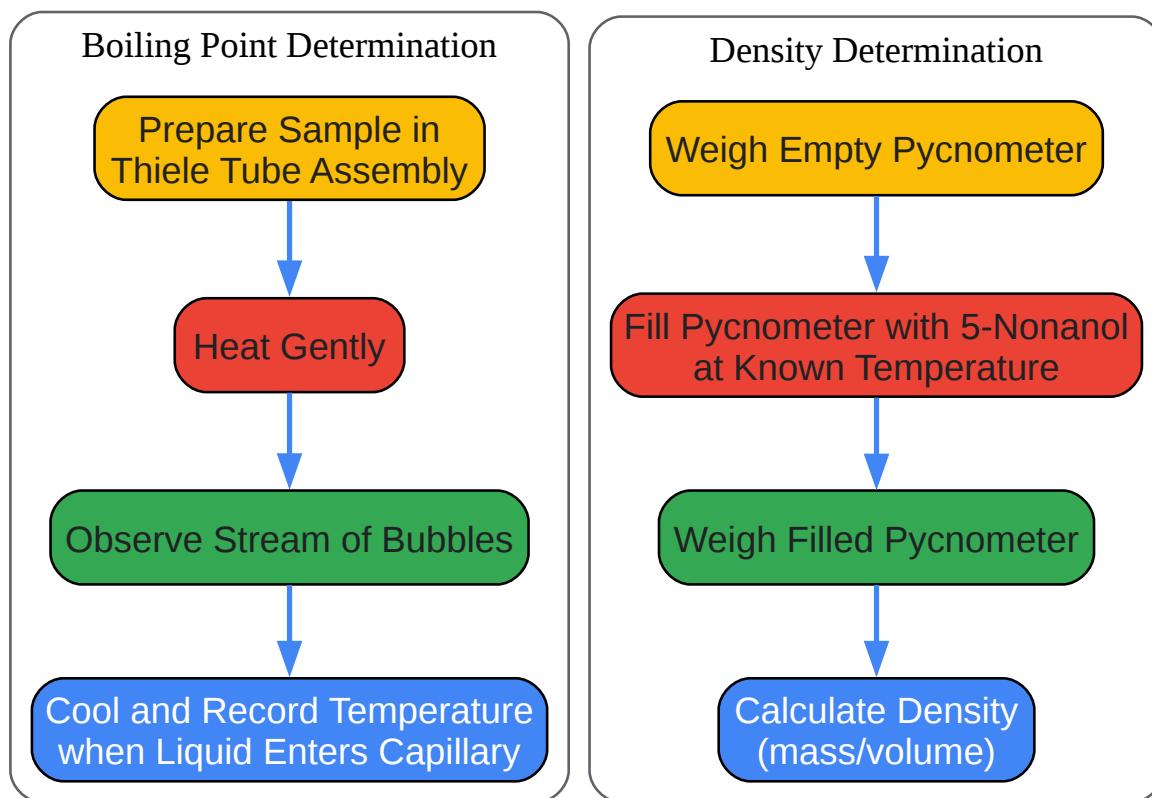
- **5-Nonanol**
- Carboxylic acid (e.g., acetic acid)
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate or magnesium sulfate
- Sodium bicarbonate solution (5%)
- Saturated sodium chloride solution (brine)
- Organic solvent (e.g., diethyl ether or dichloromethane)

Procedure:

- In a round-bottom flask, combine **5-nonanol** and the carboxylic acid.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture under reflux for a specified time to drive the reaction towards the ester product. A Dean-Stark apparatus can be used to remove the water formed during the reaction and shift the equilibrium.
- After cooling, dilute the reaction mixture with an organic solvent and transfer it to a separatory funnel.
- Wash the organic layer successively with water, 5% sodium bicarbonate solution (to neutralize the excess acid), and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude ester.
- Purify the ester by distillation.

Experimental Determination of Properties

Experimental Workflow: Determination of Physical Properties



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Caption: Workflow for determining the boiling point and density of **5-Nonanol**.

Experimental Protocol: Boiling Point Determination (Thiele Tube Method)

Materials:

- **5-Nonanol**
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube filled with mineral oil

- Rubber band
- Bunsen burner or heating mantle

Procedure:

- Attach a small test tube containing a small amount of **5-nonanol** to a thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube (sealed end up) into the test tube.
- Clamp the thermometer so that the test tube and thermometer bulb are immersed in the mineral oil in the Thiele tube.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a steady stream of bubbles is observed, remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[2][10]

Experimental Protocol: Density Determination (Pycnometer Method)

Materials:

- **5-Nonanol**
- Pycnometer (a small glass flask with a fitted glass stopper with a capillary tube)
- Analytical balance
- Thermostat bath

Procedure:

- Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with **5-nonanol**, ensuring there are no air bubbles. Insert the stopper, allowing excess liquid to exit through the capillary.
- Place the filled pycnometer in a thermostat bath at a constant temperature (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully wipe dry the outside of the pycnometer and weigh it (m_2).
- Empty and clean the pycnometer, then fill it with a reference liquid of known density at the same temperature (e.g., distilled water) and weigh it (m_3).
- Calculate the volume of the pycnometer using the mass of the reference liquid and its known density.
- Calculate the density of **5-nonanol** using the mass of the sample ($m_2 - m_1$) and the determined volume of the pycnometer.[7][11]

Safety and Handling

5-Nonanol is a combustible liquid and can cause skin and eye irritation.[12] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, such as a fume hood. Store in a cool, dry, well-ventilated area away from heat and ignition sources.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional consultation. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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